

Technical Support Center: Volatility and Physical Drift of Triclopyr Formulations

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Compound of Interest

Compound Name: *Triclopyr*

Cat. No.: *B129103*

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This technical support center provides researchers, scientists, and drug development professionals with comprehensive information on the volatility and physical drift of different **triclopyr** formulations. It includes troubleshooting guides, frequently asked questions (FAQs), detailed experimental protocols, and comparative data to assist in experimental design and address common issues encountered during the application of **triclopyr**-based herbicides.

Frequently Asked Questions (FAQs)

Q1: What are the primary formulations of **triclopyr**, and how do they differ in terms of their chemical properties?

A1: **Triclopyr** is commonly available in three primary formulations:

- **Triclopyr** Butoxyethyl Ester (BEE): An ester formulation that is oil-soluble and known for its rapid absorption into plant foliage.[\[1\]](#)[\[2\]](#)
- **Triclopyr** Triethylamine (TEA) Salt: An amine salt formulation that is highly soluble in water.[\[3\]](#)
- **Triclopyr** Choline: A newer salt formulation that is also water-soluble and was developed to have low volatility characteristics.[\[3\]](#)[\[4\]](#)

The primary difference lies in the group attached to the **triclopyr** acid, which significantly influences properties like solubility and volatility.

Q2: Which **triclopyr** formulation is the most volatile?

A2: The **triclopyr** butoxyethyl ester (BEE) formulation is the most volatile of the common formulations. Ester formulations, in general, have a higher tendency to vaporize and move off-target as a gas, especially under warm and dry conditions. The triethylamine (TEA) salt and choline formulations are considered to have low to negligible volatility.

Q3: What is the difference between physical drift and vapor drift?

A3:

- **Physical Drift:** This is the movement of liquid spray droplets away from the target area during application. It is primarily influenced by factors like wind speed, nozzle type, spray pressure, and boom height.
- **Vapor Drift:** This occurs after the herbicide has been deposited on the target surface. The herbicide then volatilizes, or turns into a gas, and moves off-target with air currents. Vapor drift is influenced by the herbicide's formulation (vapor pressure) and environmental conditions like temperature and humidity.

Q4: How do environmental conditions affect the volatility and drift of **triclopyr**?

A4: Several environmental factors can significantly impact the off-target movement of **triclopyr**:

- **Temperature:** Higher temperatures increase the rate of volatilization, particularly for the ester formulation, leading to a greater risk of vapor drift.
- **Wind Speed:** High wind speeds are a primary driver of physical drift, carrying spray droplets over longer distances.
- **Humidity:** Low humidity can cause smaller spray droplets to evaporate more quickly, making them more susceptible to drift. Conversely, some studies suggest that for certain formulations, higher humidity can increase volatility.
- **Temperature Inversions:** This atmospheric condition, where a layer of cool air is trapped near the ground by a layer of warmer air, can suspend fine spray droplets and vapors, allowing them to travel long distances horizontally.

Q5: How can I minimize the risk of off-target drift during my experiments?

A5: To minimize drift, consider the following best practices:

- **Formulation Selection:** Choose a low-volatility formulation, such as the triethylamine salt or choline salt, especially in warm weather or near sensitive non-target species.
- **Application Equipment:** Use nozzles that produce larger droplets (e.g., air induction nozzles) and operate them at lower pressures.
- **Boom Height:** Keep the spray boom as low as possible to the target to reduce the time droplets are airborne.
- **Weather Conditions:** Avoid spraying in windy conditions or during temperature inversions. Apply when temperatures are moderate.
- **Adjuvants:** Certain drift reduction adjuvants can be added to the spray tank to increase droplet size and reduce the potential for physical drift.

Troubleshooting Guide

Problem	Potential Cause(s)	Recommended Solution(s)
Off-target damage to sensitive plants observed despite careful application.	Vapor Drift: The ester formulation of triclopyr may have volatilized after application due to high temperatures.	Switch to a low-volatility formulation like triclopyr TEA or choline for future applications, especially in temperatures above 80°F (27°C).
Physical Drift: Wind speed may have been higher than anticipated, or nozzles produced fine droplets that were carried off-target.	Use drift-reducing nozzles that produce a coarser droplet spectrum. Monitor wind speed closely and avoid application in winds exceeding 10 mph.	
Inconsistent weed control in the treated area.	Uneven Application: Clogged nozzles or improper boom height can lead to non-uniform spray coverage.	Regularly check and clean all nozzles to ensure a consistent spray pattern. Calibrate your sprayer to ensure the correct application volume.
Environmental Factors: Rainfall shortly after application may have washed the herbicide off the foliage.	Check the weather forecast and allow for a sufficient rain-free period after application as specified on the product label.	
Clogging of spray nozzles.	Improper Mixing: Some formulations or tank-mix partners may not be compatible, leading to the formation of precipitates.	Always perform a jar test to check for compatibility before mixing a full batch. Follow the recommended mixing order, which is often to add adjuvants before the herbicide.
Contaminated Water Source: Using water with high levels of minerals or organic matter can sometimes lead to nozzle blockage.	Use clean water for mixing spray solutions.	
Unexpected injury to desirable grasses.	High Application Rate: Exceeding the recommended application rate can lead to	Ensure your sprayer is properly calibrated and you are using the correct rate for your

	phytotoxicity in non-target species.	target weed and application method.
Formulation and Adjuvant Choice: Certain adjuvants or the oil-based carrier used with the ester formulation can increase the risk of grass injury.	Refer to the product label for recommended adjuvants and carriers. Consider using a water-soluble formulation (TEA or choline) where appropriate.	

Quantitative Data on Triclopyr Formulations

The following table summarizes the key physical and chemical properties of different **triclopyr** formulations that influence their volatility and drift potential.

Formulation	Vapor Pressure (mmHg at 25°C)	Water Solubility	Volatility Potential
Triclopyr Acid	1.26×10^{-6}	440 mg/L	Low
Triclopyr Butoxyethyl Ester (BEE)	9.6×10^{-6}	Low	High
Triclopyr Triethylamine (TEA) Salt	1.00×10^{-8}	High	Very Low
Triclopyr Choline	No data available	High	Very Low

Note: Vapor pressure is a key indicator of a substance's tendency to volatilize. A lower vapor pressure indicates lower volatility.

Experimental Protocols

Protocol 1: Wind Tunnel Experiment for Physical Drift Assessment

Objective: To quantify and compare the physical drift potential of different **triclopyr** formulations under controlled wind conditions.

Methodology:

- **Wind Tunnel Setup:** Utilize a low-speed wind tunnel with a controlled airflow system. The working section should be of sufficient length to allow for droplet deposition measurements at various downwind distances.
- **Nozzle and Spray Parameters:**
 - Select a standard flat-fan nozzle (e.g., XR11002) and a drift-reducing air-induction nozzle for comparison.
 - Maintain a constant spray pressure (e.g., 40 psi) and nozzle height (e.g., 20 inches) above the collection surface.
- **Environmental Conditions:** Maintain constant wind speed (e.g., 10 mph), temperature (e.g., 25°C), and relative humidity (e.g., 50%) within the wind tunnel.
- **Spray Solution Preparation:** Prepare spray solutions of each **triclopyr** formulation (BEE, TEA, and choline) at a standard concentration. Include a fluorescent tracer dye in each solution to facilitate quantification of deposits.
- **Drift Collection:**
 - Place drift collectors (e.g., Mylar cards, petri dishes, or polyethylene lines) at set distances downwind from the nozzle (e.g., 2, 4, 6, 8, and 10 meters).
 - Position collectors at various heights to capture the vertical drift profile.
- **Application and Sampling:**
 - Activate the wind tunnel and allow the airflow to stabilize.
 - Initiate spraying for a fixed duration.
 - After spraying, carefully collect the drift collectors.
- **Quantification:**

- Extract the fluorescent dye from the collectors using a suitable solvent.
- Analyze the concentration of the dye using a fluorometer or spectrophotometer.
- Calculate the amount of spray deposited at each downwind distance and height to determine the drift profile for each formulation.

Protocol 2: Field Bioassay for Vapor Drift Assessment

Objective: To evaluate the vapor drift potential of different **triclopyr** formulations under real-world field conditions using sensitive bio-indicator plants.

Methodology:

- Experimental Site Selection: Choose a field site that is isolated from other potential sources of herbicide drift. The site should have uniform soil type and topography.
- Plot Design: Establish experimental plots of a defined size (e.g., 15 x 15 meters) for each **triclopyr** formulation to be tested. Include a non-treated control plot.
- Bio-indicator Plant Preparation:
 - Grow a sensitive plant species (e.g., tomato or cotton) in pots in a greenhouse until they reach a uniform growth stage.
- Herbicide Application:
 - Apply the different **triclopyr** formulations to their respective plots at the recommended field rate.
 - To isolate vapor drift from physical drift, a physical barrier (e.g., a plastic shroud) can be used over the spray boom during application, or bio-indicator plants can be placed in the plots after a settling period (e.g., 1-2 hours) to allow for the deposition of spray droplets.
- Placement of Bio-indicator Plants:
 - Place the potted bio-indicator plants at various distances downwind from the treated plots (e.g., 1, 3, 5, and 10 meters).

- Data Collection:
 - Visually assess the bio-indicator plants for symptoms of herbicide injury (e.g., leaf cupping, epinasty) at regular intervals (e.g., 3, 7, and 14 days after application).
 - A rating scale can be used to quantify the level of injury.
- Environmental Monitoring: Record key environmental parameters such as temperature, humidity, wind speed, and wind direction throughout the experimental period.
- Data Analysis: Compare the injury ratings of the bio-indicator plants for each formulation at different downwind distances to assess the relative vapor drift potential.

Protocol 3: Air Sampling and Analysis for Triclopyr Vapors

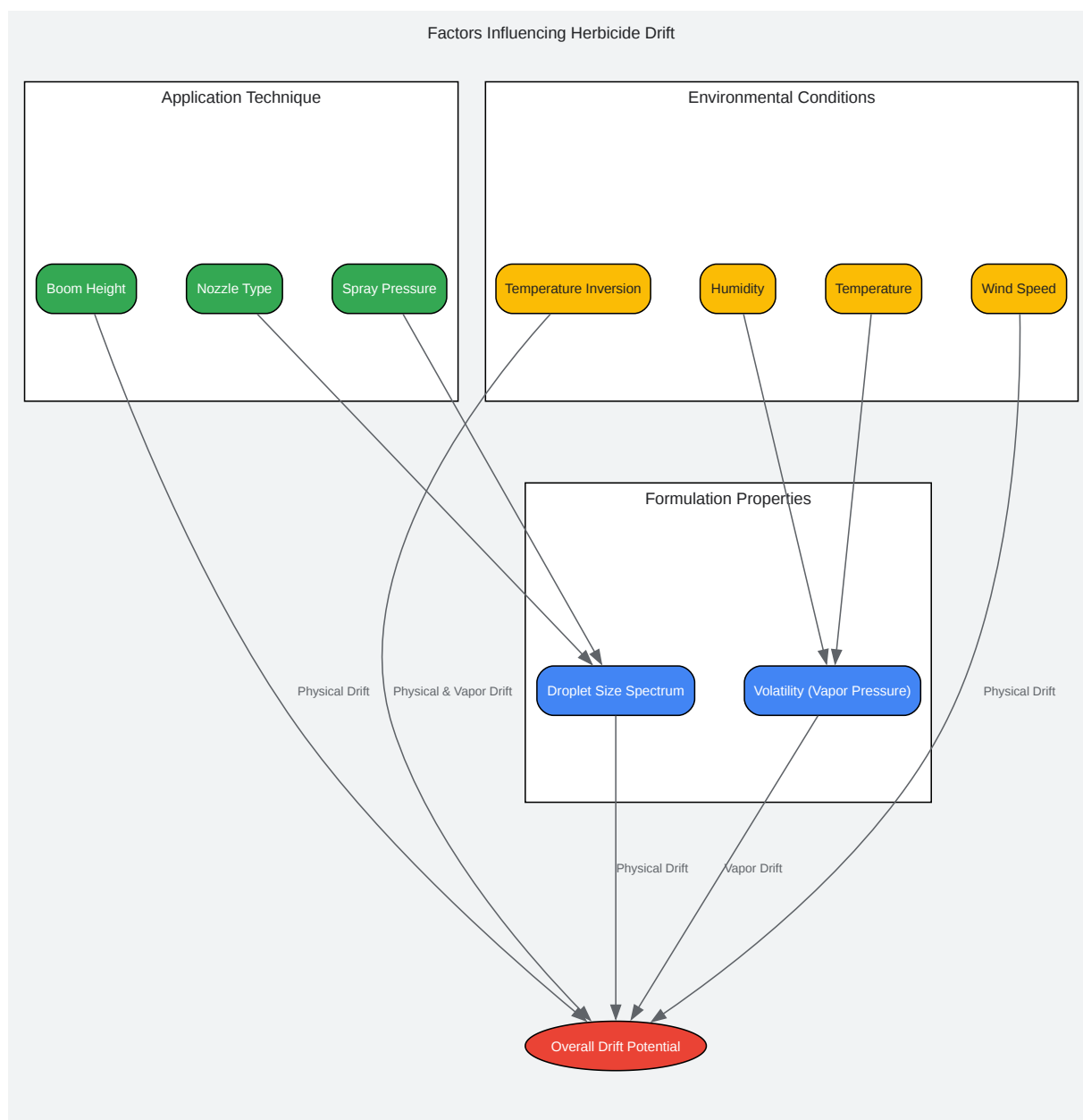
Objective: To quantitatively measure the concentration of **triclopyr** vapors in the air following application of different formulations.

Methodology:

- Air Sampling:
 - Use personal or stationary air sampling pumps equipped with sorbent tubes (e.g., polyurethane foam (PUF) or XAD-2 resin) to collect air samples.
 - Place the samplers at various heights and distances downwind from the treated area.
 - Draw air through the sorbent tubes at a known flow rate for a specified duration.
- Sample Extraction:
 - After sampling, cap the sorbent tubes and transport them to the laboratory for analysis.
 - Extract the trapped **triclopyr** from the sorbent material using an appropriate solvent (e.g., acetone or ethyl acetate).

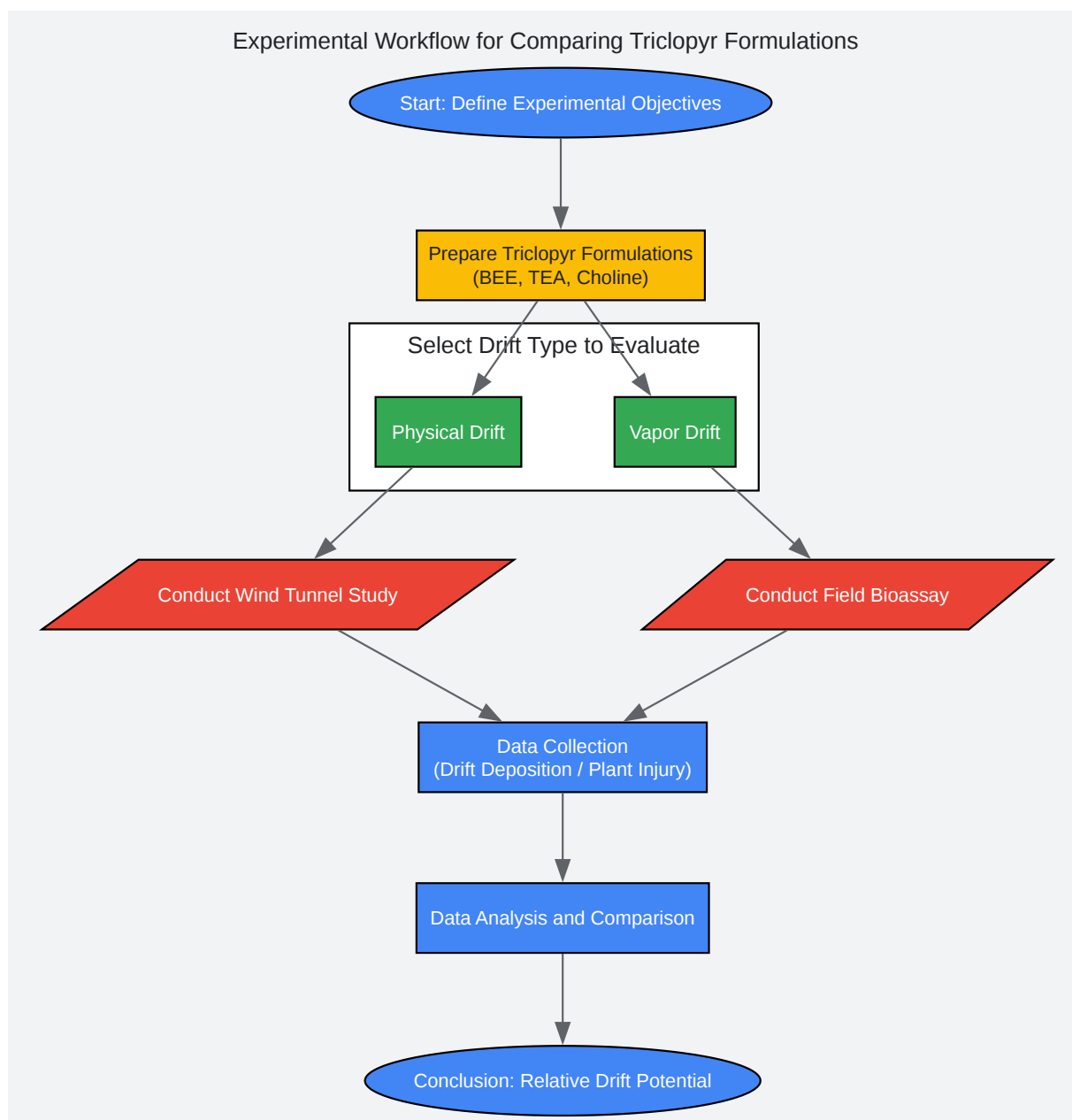
- Sample Derivatization (if necessary): For analysis by Gas Chromatography (GC), **triclopyr** may need to be derivatized to a more volatile form (e.g., by esterification with diazomethane or silylation).
- Analytical Instrumentation:
 - Analyze the extracts using Gas Chromatography-Mass Spectrometry (GC-MS) or High-Performance Liquid Chromatography with tandem mass spectrometry (LC-MS/MS) for sensitive and selective quantification of **triclopyr**.
- Quantification:
 - Prepare a calibration curve using certified standards of **triclopyr**.
 - Quantify the concentration of **triclopyr** in the air samples by comparing the instrument response of the samples to the calibration curve.
 - Express the results as mass per unit volume of air (e.g., ng/m³).

Visualizations



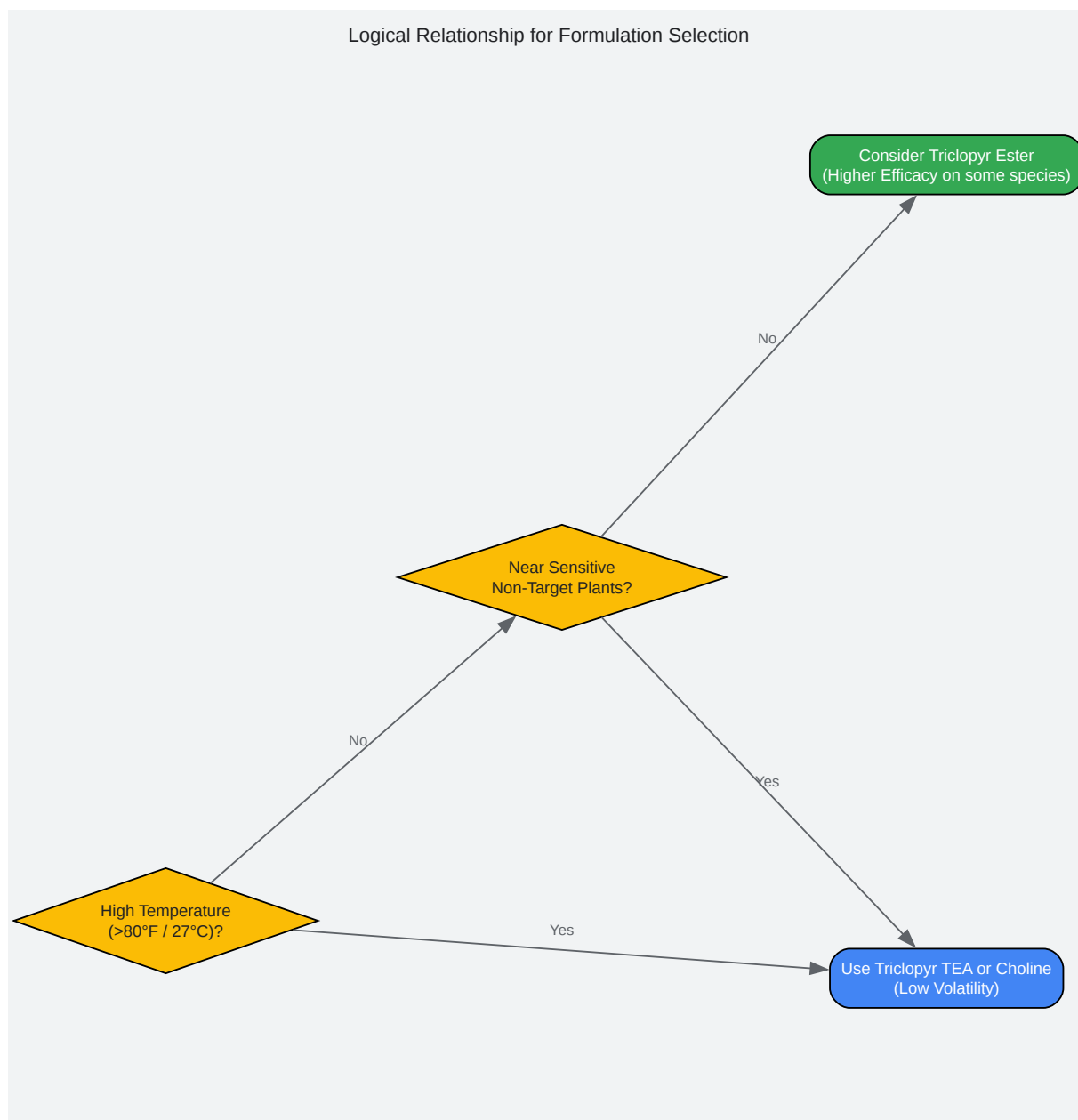
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Caption: Factors influencing herbicide drift.



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Caption: Experimental workflow for comparing **triclopyr** formulations.



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Caption: Logical relationship for formulation selection.

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